Technical Guide: Structure Elucidation of 5-iodo-2-methyl-4-nitro-1H-imidazole

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Compound of Interest

Compound Name:	*5-iodo-2-methyl-4-nitro-1H-imidazole*
CAS No.:	*13369-83-0*
Cat. No.:	*B084636*

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Executive Summary

This guide details the structural characterization of **5-iodo-2-methyl-4-nitro-1H-imidazole**, a critical scaffold in the synthesis of nitroimidazole antibiotics (e.g., dimetridazole analogs) and radiosensitizers.

The elucidation of this molecule presents a specific challenge: Regioisomerism and Tautomerism. In solution, the labile proton on the imidazole nitrogen allows for rapid tautomeric equilibrium, making the distinction between the 4-nitro-5-iodo and 5-nitro-4-iodo forms chemically fluid until N-alkylation occurs.

This document provides a self-validating analytical workflow, prioritizing

C NMR (Heavy Atom Effect) and High-Resolution Mass Spectrometry (HRMS) as the primary pillars of identification, supported by X-ray crystallography for solid-state confirmation.

Synthetic Context & The Regiochemistry Challenge

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To understand the structure, one must understand its origin. The synthesis typically proceeds via the electrophilic iodination of 2-methyl-4-nitroimidazole.

The Tautomeric Equilibrium

Unlike N-alkylated imidazoles, the 1H-imidazole ring possesses a mobile proton.

- Species A: **5-iodo-2-methyl-4-nitro-1H-imidazole**[1]
- Species B: 4-iodo-2-methyl-5-nitro-1H-imidazole

In solution, these are identical tautomers. The proton shuttles between N1 and N3.[2] However, the carbon skeleton remains fixed: the methyl is at C2, and the nitro and iodo groups occupy C4 and C5. The elucidation challenge is confirming that the iodine has successfully substituted the C5 proton and not degraded the nitro group.

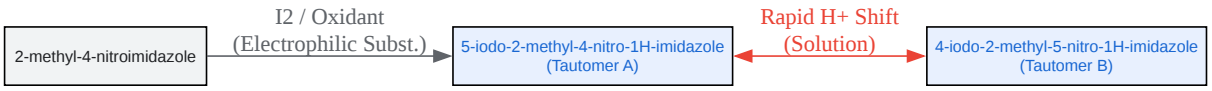


Figure 1: Synthesis and Tautomeric Equilibrium

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Mass Spectrometry: Elemental Confirmation

Before assessing connectivity, we must validate the molecular formula (

) and the presence of iodine.

Primary Indicator: Mass Defect & Isotopic Pattern

Iodine is monoisotopic (

) but has a significant mass defect.

- Theoretical Monoisotopic Mass ([M+H]+): ~253.94 Da.
- Fragmentation Logic: The C-I bond is the weakest link. High collision energy (CE) experiments will show a characteristic loss of iodine radical (

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, 127 Da) or HI (128 Da).

Parameter	Expected Value	Structural Insight
[M+H]+	253.9430 m/z	Confirms Formula
Fragment 1	~126.9 m/z	Loss of Iodine (Homolytic cleavage)
Fragment 2	~207.9 m/z	Loss of (46 Da) - Characteristic of nitroimidazoles

Validation Check: If the mass spectrum shows a "doublet" isotopic pattern typical of Chlorine (

) or Bromine (

), the synthesis has failed (likely halogen exchange if HCl/HBr were used). Iodine must show a clean, single dominant peak.

NMR Spectroscopy: The Definitive Logic

This is the core of the elucidation. Proton NMR (

H) is insufficient because the ring is fully substituted. We rely on Carbon-13 (

C) NMR and the Heavy Atom Effect.[3]

The Heavy Atom Effect (The "Smoking Gun")

In heteroaromatic systems, attaching a heavy atom (Iodine) to a carbon causes a significant upfield shift (shielding) of that carbon, often by 20–40 ppm compared to the protonated precursor. This is due to spin-orbit coupling effects.[3]

Predicted Chemical Shifts

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Carbon Position	Type	Approx. Shift (, ppm)	Diagnostic Logic
C2	(Amidine)	145 - 155	Deshielded by two nitrogens. Correlates with Methyl protons in HMBC.
C4		140 - 150	Strongly deshielded by the Nitro group.
C5		75 - 95	CRITICAL: Highly shielded due to Iodine. This signal often disappears in noise or looks like a solvent impurity.
Methyl		13 - 15	Standard aliphatic region.

Experimental Note: The C5 signal is quaternary and often broadened by the quadrupole moment of Iodine (

, spin 5/2). You must run the

NMR with a sufficient number of scans (d1 > 2s) to resolve this peak.

2D NMR Connectivity (HMBC)

Since there are no ring protons, we use the Methyl group as the "lighthouse" to map the ring.

- HMBC (Heteronuclear Multiple Bond Correlation):
  - The Methyl protons (~2.4 ppm) will show a strong 2-bond correlation to C2.
  - They may show weak 3-bond correlations to N1/N3 (if

    HMBC is run).

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- Crucially: There should be NO correlation to the Carbon at ~80 ppm (C-I) or ~145 ppm (C-NO2) if the methyl is strictly at C2. If you see strong correlations to ring carbons other than C2, the methyl might have migrated (unlikely) or the starting material was wrong.

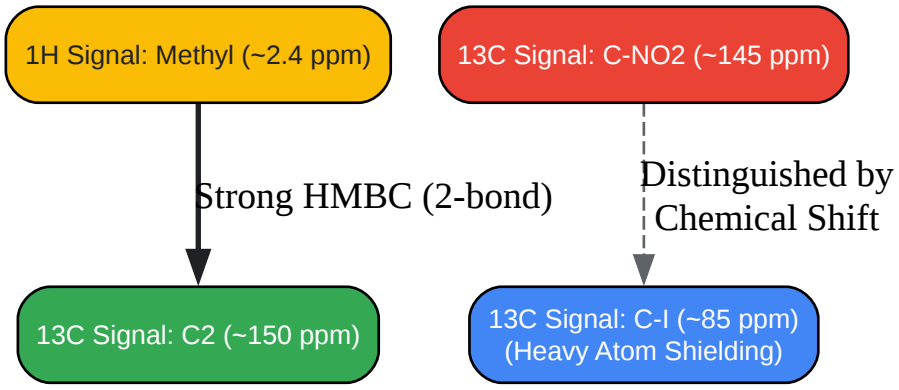


Figure 2: NMR Connectivity and Assignment Logic

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Solid State Confirmation: X-Ray Crystallography

While NMR confirms the connectivity, X-ray crystallography is the only method to determine which tautomer exists in the solid state (crystalline lattice).

- Objective: Determine if the proton is localized on N1 (adjacent to Methyl/Nitro) or N3 (adjacent to Methyl/Iodo).
- Expectation: Nitroimidazoles often crystallize with extensive hydrogen bonding networks (

).
- Metric: Look for the

  bond lengths. The protonated Nitrogen will have a longer

  bond compared to the imine-like Nitrogen (

).

Quality Control & Release Protocol

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For researchers using this guide to release a batch of **5-iodo-2-methyl-4-nitro-1H-imidazole**, follow this self-validating decision tree.

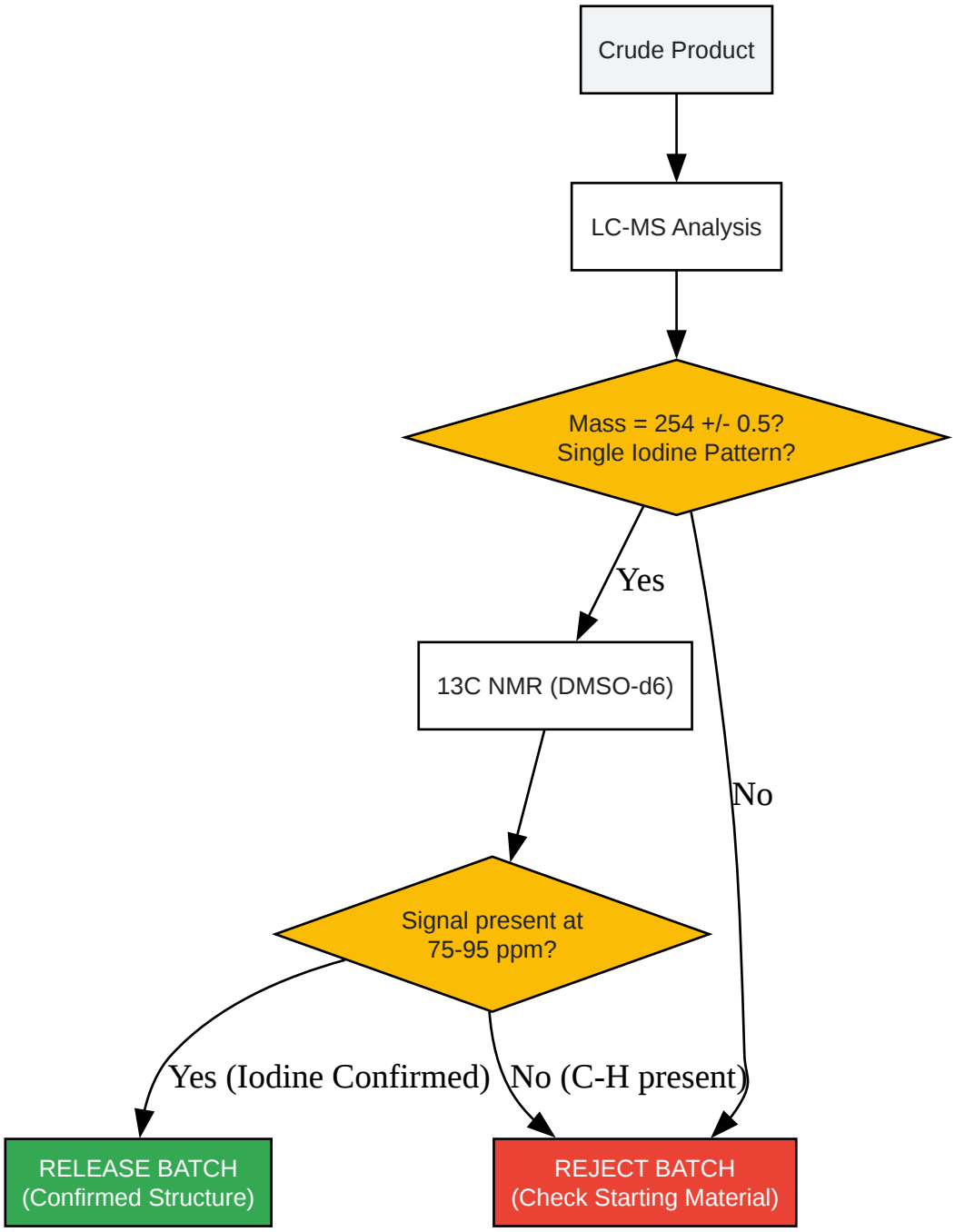


Figure 3: Self-Validating QC Protocol

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Protocol Summary

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- Solubility: Dissolve 10 mg in DMSO-d6 (Chloroform is often poor for nitroimidazoles).
- Acquisition: Run

  NMR with extended relaxation delay (

) to capture the quaternary C-I carbon.
- Validation criteria:
  - Observation of Methyl signal (~14 ppm).
  - Observation of three low-field signals (C2, C4) and one high-field quaternary signal (C5-I, < 100 ppm).
  - Absence of C-H signals in DEPT-135 (except Methyl).

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Sources

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